

# Essential Safety and Logistical Information for Handling Citronellyl Tiglate

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## Compound of Interest

Compound Name: Citronellyl tiglate

Cat. No.: B1584324

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Citronellyl tiglate**, including operational and disposal plans.

## Chemical Identification and Properties

| Property            | Value                                                           | Source                                        |
|---------------------|-----------------------------------------------------------------|-----------------------------------------------|
| Chemical Name       | 3,7-dimethyloct-6-enyl (E)-2-methylbut-2-enoate                 | [1]                                           |
| CAS Number          | 24717-85-9                                                      | [1][2][3]                                     |
| Molecular Formula   | C15H26O2                                                        | [1][3][4]                                     |
| Molecular Weight    | 238.37 g/mol                                                    | [1][2][3]                                     |
| Appearance          | Colorless to pale yellow or pale straw-colored liquid.[2][3][4] |                                               |
| Odor                | Fruity, floral, citrus odor.[4]                                 | Rose, fruity, floral, geranium, leafy tea.[5] |
| Boiling Point       | ≥ 285 - ≤ 289 °C                                                | [2][6]                                        |
| Flash Point         | 145 °C[2][6]                                                    | > 100 °C[5][7]                                |
| Solubility in Water | 0.385 mg/L at 20 °C[2][6]                                       |                                               |

### Hazard Identification and Personal Protective Equipment (PPE)

**Citronellyl tiglate** is classified as a skin sensitizer and is very toxic to aquatic life with long-lasting effects.[2][6] It may cause an allergic skin reaction.[2][6]

| Hazard        | GHS Classification                                             | Precautionary Statement                                           |
|---------------|----------------------------------------------------------------|-------------------------------------------------------------------|
| Skin Contact  | Skin Sensitization, Category 1B[2]                             | H317: May cause an allergic skin reaction.[2][6]                  |
| Environmental | Hazardous to the aquatic environment, Acute 1 and Chronic 1[2] | H410: Very toxic to aquatic life with long lasting effects.[2][6] |

A comprehensive personal protective equipment (PPE) plan is crucial when handling **Citronellyl tiglate** to minimize exposure and ensure laboratory safety.

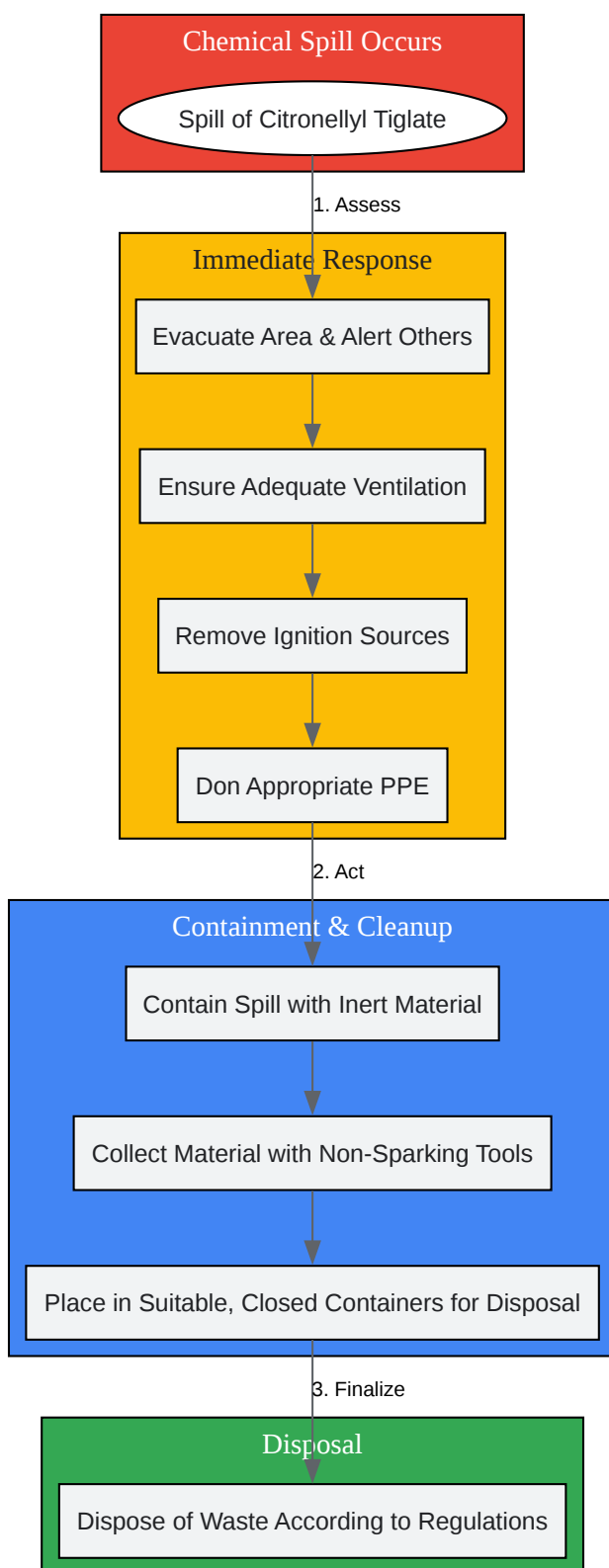
| PPE                    | Specifications                                                                                                                                                    |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]                                                                 |
| Skin Protection        | Wear fire/flame resistant and impervious clothing.[2][6] Handle with chemical impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374.[2] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[6]<br>Ensure adequate ventilation.[2][4]                                |

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated place.[2][4]
- Avoid breathing mist, gas, or vapors.[2]
- Avoid contact with skin and eyes.[2][4]
- Use non-sparking tools.[2]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4][8]
- Store away from incompatible materials and foodstuff containers.[2]

Spill Management: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[2] Remove all sources of ignition.[2] Personnel involved in cleanup should wear appropriate PPE.



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